

Proper Disposal of TL4-12: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TL4-12

Cat. No.: B611391

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For immediate release: This document provides essential safety and logistical information for the proper disposal of the research chemical **TL4-12**. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard hazardous waste regulations. Researchers, scientists, and drug development professionals should adhere to these step-by-step instructions to mitigate risks associated with the handling and disposal of this potent kinase inhibitor.

Pre-Disposal Safety Precautions

Before beginning any disposal procedures, it is crucial to handle **TL4-12** with the appropriate personal protective equipment (PPE). Given that **TL4-12** is a potent MAP4K2 (GCK) inhibitor, it should be treated as a hazardous compound.

Required PPE:

- **Gloves:** Chemical-resistant gloves (butyl rubber recommended, especially when dissolved in DMSO) are mandatory.
- **Eye Protection:** Safety glasses or goggles must be worn.
- **Lab Coat:** A standard laboratory coat should be worn to protect from spills.

Disposal of Unused TL4-12 (Solid)

Unused or expired solid **TL4-12** must be disposed of as hazardous chemical waste.

Procedure:

- Ensure the original container is securely sealed.
- Affix a hazardous waste label to the container.
- On the label, clearly write the full chemical name: "**TL4-12** (4-Methyl-3-[[6-(methylamino)-4-pyrimidinyl]oxy]-N-[3-(4-methyl-1-piperazinyl)-5-(trifluoromethyl)phenyl]benzamide)".
- Store the labeled container in a designated hazardous waste accumulation area, segregated from incompatible materials.
- Arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal service.

Disposal of TL4-12 Solutions

TL4-12 is often dissolved in solvents such as Dimethyl Sulfoxide (DMSO). These solutions must be treated as hazardous waste.

Procedure:

- Collect all **TL4-12** solutions in a dedicated, leak-proof, and chemically compatible waste container. Plastic containers are often preferred over glass to minimize the risk of breakage.
- Do not mix **TL4-12** waste with other waste streams unless you have confirmed compatibility.
- Affix a hazardous waste label to the container as soon as the first drop of waste is added.
- On the label, list all constituents of the solution, including "**TL4-12**" and the solvent (e.g., "Dimethyl Sulfoxide").
- Keep the waste container securely closed except when adding more waste.
- Store the container in a designated hazardous waste accumulation area, within secondary containment to prevent spills.

- Once the container is full, arrange for pickup by your institution's EHS department or a licensed hazardous waste disposal service.

Disposal of Contaminated Materials

Any materials that have come into contact with **TL4-12**, such as pipette tips, gloves, and empty vials, must be disposed of as chemically contaminated solid waste.

Procedure:

- Collect all contaminated solid waste in a designated, clearly labeled hazardous waste container.
- This may be a puncture-resistant "sharps" container for items like needles and razor blades, or a lined container for other solid debris.
- Ensure the container is properly labeled as "Chemically Contaminated Waste" and lists "**TL4-12**" as the contaminant.
- When full, seal the container and arrange for its disposal through your institution's hazardous waste program.

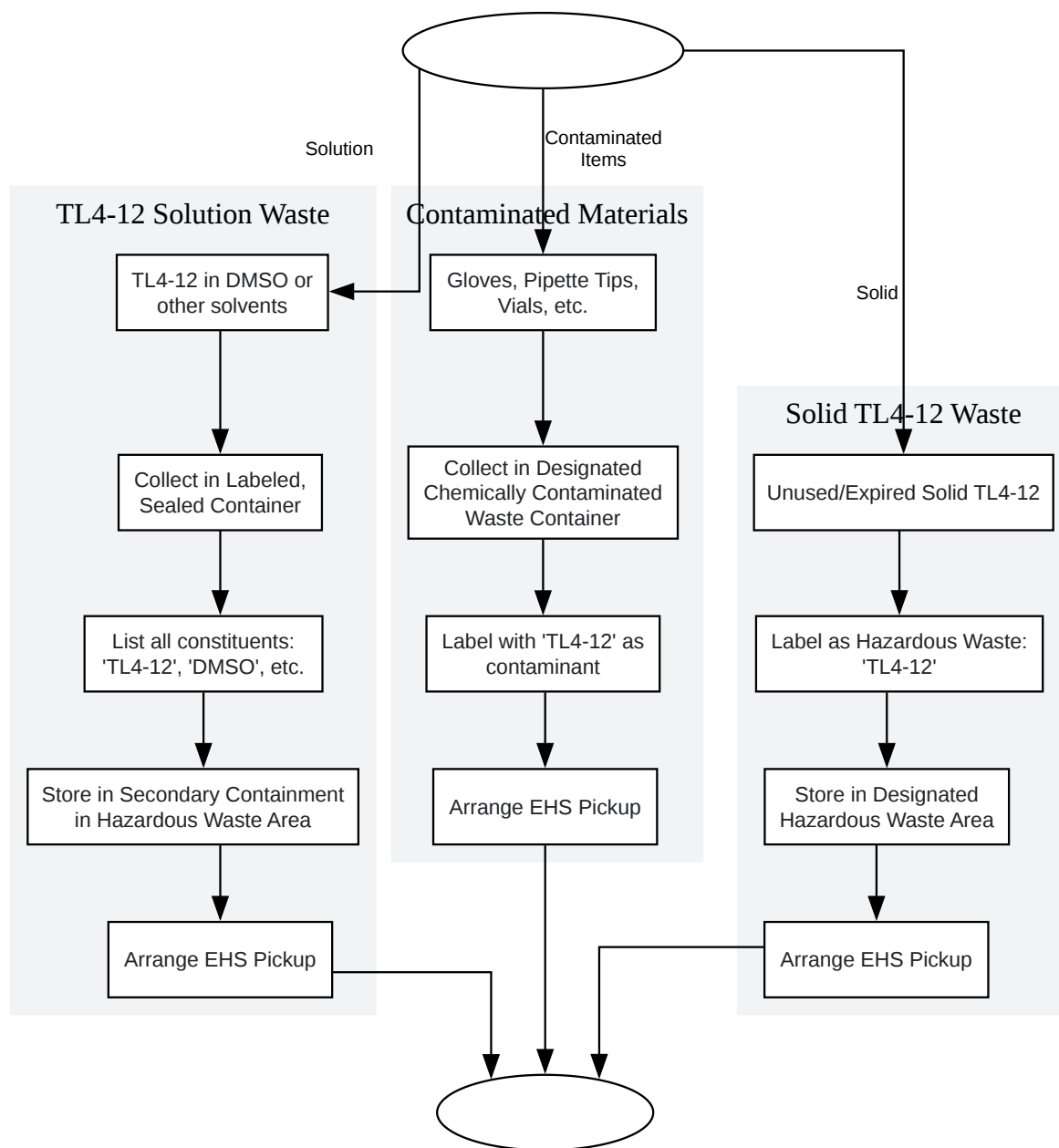
Quantitative Data Summary

Characteristic	Data	Source
Molecular Weight	500.53 g/mol	[1]
Formula	C ₂₅ H ₂₇ F ₃ N ₆ O ₂	[1]
Solubility	Soluble to 20 mM in DMSO and 20 mM in 1eq. HCl	[1]
Storage	Store at -20°C	[1]
Purity	≥98%	[1]

Experimental Protocols

While specific experimental protocols for **TL4-12** are diverse, its primary use is as a potent and selective inhibitor of MAP4K2 (GCK) with an IC_{50} of 37 nM.^[1] It is often used in in-vitro studies to investigate signaling pathways. A common application involves treating cells in culture with a solution of **TL4-12** in DMSO to study the inhibition of IL-1 and TGF β -induced p38 MAPK phosphorylation.^[1]

Disposal Workflow



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Caption: Workflow for the proper disposal of solid, solution, and contaminated **TL4-12** waste.

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References

- 1. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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